

Physical properties of "Methyl 5-methoxy-3-oxopentanoate": boiling point, density

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Compound of Interest

Compound Name: *Methyl 5-methoxy-3-oxopentanoate*

Cat. No.: *B1332151*

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Technical Guide: Physical Properties of Methyl 5-methoxy-3-oxopentanoate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Methyl 5-methoxy-3-oxopentanoate**, a compound of interest in various research and development applications. The data presented herein is compiled from verified sources and is supplemented with standardized experimental protocols for accurate and reproducible measurements.

Core Physical Properties

Methyl 5-methoxy-3-oxopentanoate is a clear, colorless to almost colorless liquid. A summary of its critical physical properties, including boiling point and density, is provided below.

Data Presentation

Physical Property	Value	Conditions
Boiling Point	56-57 °C	at 0.1 mmHg
69-73 °C	at 0.35 mmHg	
Density	1.10 g/mL	at 20 °C
1.111 g/mL	at 25 °C	

Experimental Protocols

Accurate determination of physical properties is fundamental to chemical research and development. The following sections detail the standardized methodologies for measuring the boiling point under reduced pressure and the density of liquid compounds such as **Methyl 5-methoxy-3-oxopentanoate**.

Determination of Boiling Point under Reduced Pressure (Vacuum Distillation)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For compounds that may decompose at their atmospheric boiling point, determination under reduced pressure is necessary.^{[1][2]}

Principle: By reducing the pressure above the liquid, the boiling point is lowered.^{[2][3]} This allows for distillation at a lower temperature, preventing thermal degradation of the compound.^[2]

Apparatus:

- Round-bottom flask
- Claisen adapter (recommended to prevent bumping)^[4]
- Distillation head with a thermometer
- Condenser

- Receiving flask
- Vacuum source (e.g., vacuum pump, water aspirator)[3]
- Manometer (for accurate pressure measurement)
- Heating mantle with a stirrer or boiling chips (stir bar is preferred for vacuum distillation)[5]
- Thick-walled vacuum tubing

Procedure:

- **Assembly:** Assemble the vacuum distillation apparatus, ensuring all ground glass joints are properly greased and sealed to maintain a vacuum.
- **Sample Preparation:** Place the liquid sample and a stir bar into the round-bottom flask.
- **Evacuation:** Connect the apparatus to the vacuum source and gradually reduce the pressure to the desired level, as measured by the manometer.
- **Heating:** Begin stirring and gently heat the sample using the heating mantle.
- **Equilibrium:** Observe the temperature as the liquid begins to boil and the vapor condenses. The boiling point is the stable temperature reading on the thermometer when the liquid is refluxing in the distillation head.[6]
- **Data Recording:** Record the observed boiling point and the corresponding pressure from the manometer.

Determination of Density using a Pycnometer

The density of a substance is its mass per unit volume. The pycnometer method is a highly precise technique for determining the density of liquids.

Principle: This method involves determining the mass of a precisely known volume of the liquid. The volume is accurately defined by the specific design of the pycnometer.

Apparatus:

- Pycnometer (a glass flask with a close-fitting ground glass stopper containing a capillary tube)
- Analytical balance
- Constant temperature bath
- Thermometer

Procedure:

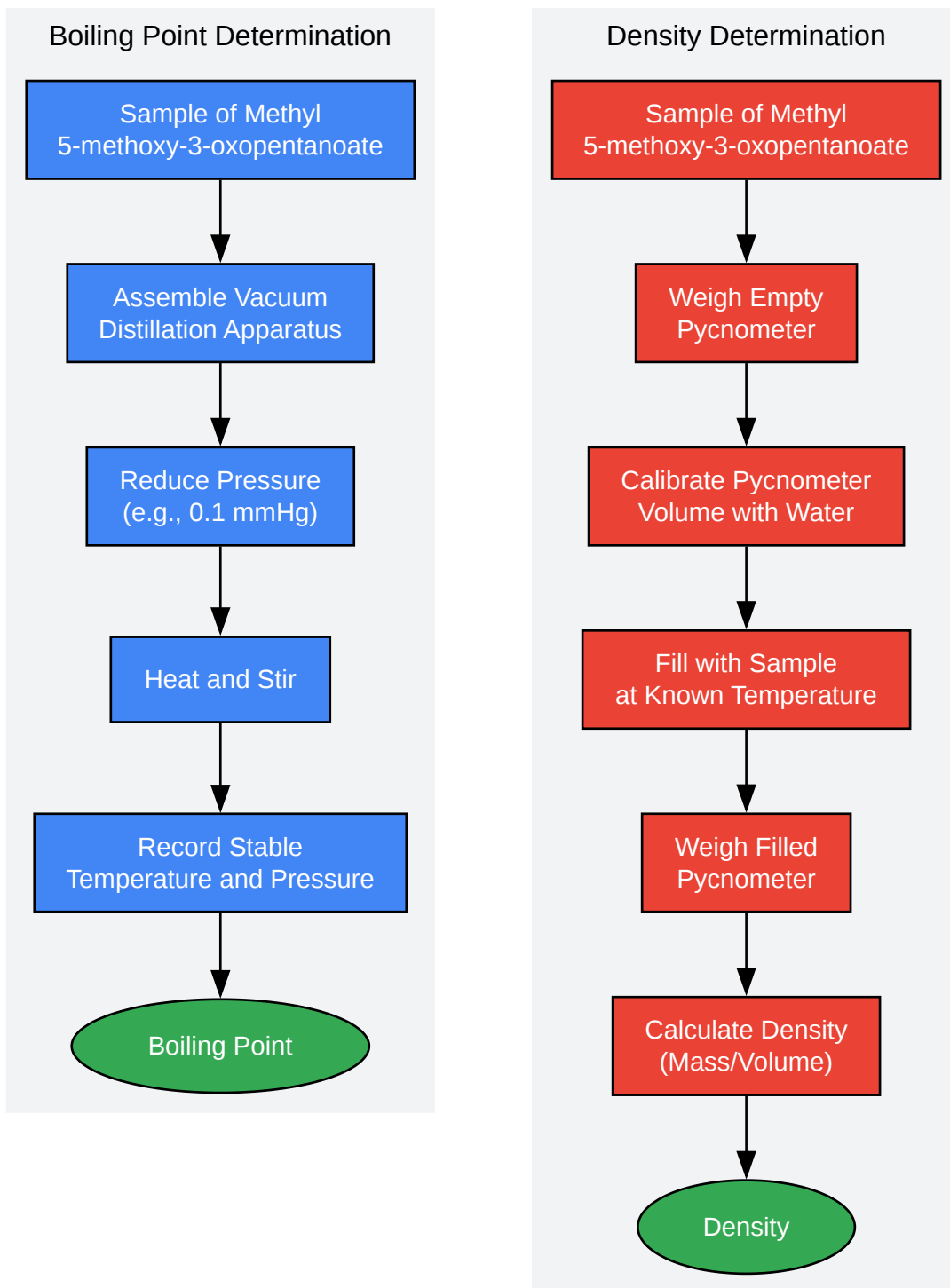
- Cleaning and Drying: Thoroughly clean and dry the pycnometer and its stopper.
- Mass of Empty Pycnometer: Accurately weigh the empty, dry pycnometer with its stopper on an analytical balance.
- Calibration with a Reference Liquid (e.g., Distilled Water):
 - Fill the pycnometer with distilled water.
 - Insert the stopper, allowing excess water to exit through the capillary.
 - Place the filled pycnometer in a constant temperature bath (e.g., 20 °C) until it reaches thermal equilibrium.
 - Remove the pycnometer, carefully dry the exterior, and weigh it.
 - Calculate the volume of the pycnometer using the known density of water at that temperature.
- Measurement of the Sample Liquid:
 - Empty, clean, and dry the pycnometer.
 - Fill the pycnometer with the sample liquid (**Methyl 5-methoxy-3-oxopentanoate**).
 - Repeat the process of inserting the stopper, equilibrating the temperature in the constant temperature bath, drying the exterior, and weighing the filled pycnometer.

- Calculation:
 - Determine the mass of the sample liquid by subtracting the mass of the empty pycnometer.
 - Calculate the density of the sample by dividing its mass by the calibrated volume of the pycnometer.

Workflow Visualization

The logical flow for the experimental determination of the physical properties of **Methyl 5-methoxy-3-oxopentanoate** is illustrated below.

Workflow for Physical Property Determination

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Workflow for Physical Property Determination

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